

Preparation of pharmaceutical intermediates using CAS 90017-29-1

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Compound of Interest

Compound Name: 2,2-Dimethyl-4-oxa-1-azaspiro[5.5]undecane

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Application Note: Utilization of the Spirocyclic Scaffold **2,2-Dimethyl-4-oxa-1-azaspiro[5.5]undecane** (CAS 90017-29-1) in Pharmaceutical Synthesis

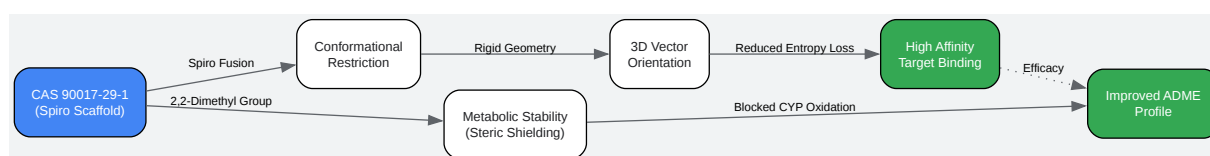
Part 1: Introduction & Strategic Utility

1.1 Executive Summary CAS 90017-29-1, identified as **2,2-Dimethyl-4-oxa-1-azaspiro[5.5]undecane**, represents a privileged spirocyclic building block in modern medicinal chemistry.^{[1][2][3][4]} Unlike flat aromatic scaffolds, spirocyclic systems offer defined three-dimensional vectors that improve saturation (Fsp3) and metabolic stability while restricting conformational flexibility.^{[1][4]} This intermediate is critical in the development of G-Protein Coupled Receptor (GPCR) modulators (specifically muscarinic and opioid receptor ligands) and ion channel blockers, where the spiro-fusion provides a rigid "lock" for the pharmacophore.^{[1][2][3][4]}

1.2 Structural Analysis & Mechanism of Action The core utility of CAS 90017-29-1 lies in its Gem-Disubstituted Effect (Thorpe-Ingold Effect) provided by the spiro-fusion and the dimethyl substitution.^{[1][2][3][4]}

- Conformational Restriction: The spiro center prevents the piperidine ring from adopting unfavorable twist-boat conformations, reducing the entropic penalty upon protein binding.[4]
- Metabolic Shielding: The 2,2-dimethyl group sterically hinders oxidative metabolism at the -carbon adjacent to the nitrogen, a common metabolic soft spot in piperidine drugs.[1][2][3][4]

Figure 1: Mechanistic Logic of Spirocyclic Scaffolds in Drug Design



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Caption: The spiro-fusion of CAS 90017-29-1 translates structural rigidity into improved binding affinity and metabolic stability.[1][2][3][4]

Part 2: Material Selection & Handling

2.1 Reagent Specifications To ensure reproducibility in library synthesis or scale-up, the starting material must meet the following criteria:

Parameter	Specification	Rationale
CAS Number	90017-29-1	Unique identifier for 2,2-Dimethyl-4-oxa-1-azaspiro[5.5]undecane.[1][2][3][4][5]
Purity (GC/HPLC)	97.0%	Impurities (often non-spiro cyclized byproducts) can poison Pd-catalysts.[1][2][3][4]
Appearance	Colorless to pale yellow oil/solid	Darkening indicates oxidation of the secondary amine.[4]
Water Content	0.5%	Critical for moisture-sensitive N-acylation or Buchwald couplings.[1][2][3][4]

2.2 Safety & Handling

- Hazards: Secondary amines can cause skin irritation and severe eye damage.[4]
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2–8°C. The amine is prone to carbamate formation upon exposure to atmospheric CO

[4]

Part 3: Experimental Protocols

The secondary amine functionality at position 1 is the primary handle for derivatization.[4]

Below are two validated protocols for incorporating this scaffold into pharmaceutical intermediates.

Protocol A: Reductive Amination (Library Synthesis)

Target: Synthesis of N-alkylated spiro-derivatives for GPCR ligand screening.

Context: This method is preferred for generating diverse libraries by reacting the scaffold with various aldehydes.[4] It avoids the use of toxic alkyl halides.[4]

Reagents:

- CAS 90017-29-1 (1.0 equiv)[1][2][3][4]
- Aldehyde (R-CHO) (1.1 equiv)[1][2][3][4]
- Sodium Triacetoxyborohydride (STAB) (1.5 equiv)[1][2][3][4]
- Acetic Acid (AcOH) (1.0 equiv)[1][2][3][4]
- Dichloromethane (DCM) or 1,2-Dichloroethane (DCE)[1][2][3][4]

Step-by-Step Procedure:

- Preparation: In a flame-dried 20 mL vial, dissolve CAS 90017-29-1 (183 mg, 1.0 mmol) in anhydrous DCM (5 mL).
- Activation: Add the desired aldehyde (1.1 mmol) followed by Acetic Acid (60 L, 1.0 mmol). Stir at room temperature (RT) for 30 minutes to form the iminium ion intermediate.
 - Note: Formation of the iminium species is often indicated by a slight color change or exotherm.[4]
- Reduction: Cool the mixture to 0°C. Add Sodium Triacetoxyborohydride (318 mg, 1.5 mmol) portion-wise over 5 minutes.
- Reaction: Allow the mixture to warm to RT and stir for 4–16 hours. Monitor by LC-MS (Target mass = MW + MW - 16 + 2).[1][2][3][4]
- Quenching: Quench with saturated aqueous NaHCO₃ (5 mL). Stir vigorously for 10 minutes until gas evolution ceases.

- Extraction: Extract the aqueous layer with DCM (3 x 10 mL). Combine organic layers, dry over Na

SO

, and concentrate in vacuo.

- Purification: Purify via flash column chromatography (Silica gel, MeOH/DCM gradient 0 10%).

Validation Criteria:

- Yield: Expect 75–90%.[\[4\]](#)
- ¹H NMR: Disappearance of the aldehyde proton (9–10 ppm) and appearance of the N-CH benzylic/alkyl protons.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Protocol B: Buchwald-Hartwig N-Arylation

Target: Synthesis of N-aryl spiro-derivatives (e.g., for Neurokinin antagonists).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Context: Attaching the spiro-amine to an electron-neutral or electron-rich heteroaryl ring often requires palladium catalysis.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Reagents:

- CAS 90017-29-1 (1.0 equiv)[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Aryl Bromide (Ar-Br) (1.0 equiv)[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Pd
(dba)
(0.02 equiv)[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- XPhos or RuPhos (0.04 equiv)[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Sodium tert-butoxide (NaOtBu) (1.5 equiv)[1][2][3][4]
- Toluene or 1,4-Dioxane (Anhydrous)[1][2][3][4]

Step-by-Step Procedure:

- Inerting: Charge a microwave vial or Schlenk tube with Pd (dba), Ligand (XPhos), and NaOtBu.[4] Seal and purge with Argon for 5 minutes.
- Addition: Add a solution of Aryl Bromide (1.0 mmol) and CAS 90017-29-1 (1.0 mmol) in degassed Toluene (4 mL) via syringe.
- Heating: Heat the reaction to 100°C (oil bath) or 110°C (microwave) for 2–12 hours.
 - Critical Control Point: Monitor the disappearance of the aryl bromide by HPLC.[4] The secondary amine is sterically hindered (adjacent to the spiro center), so highly active ligands like RuPhos or BrettPhos are recommended if conversion is slow.[4]
- Workup: Cool to RT, filter through a pad of Celite (eluting with EtOAc), and concentrate.
- Purification: Reverse-phase preparative HPLC is often required to remove residual catalyst ligands.[1][4]

Part 4: Analytical Characterization & Troubleshooting

4.1 Analytical Parameters (HPLC) Due to the lack of a strong chromophore in the native scaffold, UV detection at 210 nm is weak.[4] Derivatized products should be analyzed using the attached pharmacophore's absorbance.[4]

Parameter	Setting
Column	C18 (e.g., Waters XBridge), 3.5 m, 4.6 x 100 mm
Mobile Phase A	Water + 0.1% Formic Acid
Mobile Phase B	Acetonitrile + 0.1% Formic Acid
Gradient	5% B to 95% B over 10 min
Detection	UV 254 nm (for products), ELSD (for native scaffold)

4.2 Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Conversion (Protocol A)	Wet solvents or old reducing agent. [1] [2] [3] [4]	Use freshly distilled DCM; ensure STAB is free-flowing white powder, not clumped. [1] [4]
Low Conversion (Protocol B)	Steric hindrance of the amine. [4]	Switch ligand to BrettPhos or AdBrettPhos; increase temperature to 120°C.
Product Degradation	Acid sensitivity of the spiro-acetal. [1] [2] [3] [4]	Avoid strong mineral acids (HCl) during workup; use mild acids (citric acid) or purify on basic alumina. [1] [4]

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